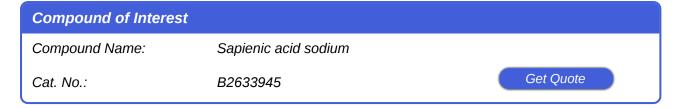


physicochemical properties of sapienic acid sodium salt

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An In-depth Technical Guide on the Physicochemical Properties of Sapienic Acid Sodium Salt

Introduction

Sapienic acid ((6Z)-Hexadec-6-enoic acid) is a monounsaturated fatty acid that stands out as a major and unique component of human sebum[1]. Its name is derived from Homo sapiens due to its distinctive presence in humans compared to other mammals[1]. The sodium salt, sodium sapienate, is the saponified form of this fatty acid. Sapienic acid and its derivatives are integral to the skin's barrier function, providing antimicrobial defense against pathogenic bacteria such as Staphylococcus aureus[2][3]. Deficiencies in sapienic acid have been linked to skin conditions like atopic dermatitis[1][2]. Given its biological significance and therapeutic potential, a thorough understanding of the physicochemical properties of its sodium salt is crucial for researchers in dermatology, cosmetology, and drug development.

This guide provides a comprehensive overview of the known physicochemical properties of sapienic acid and its sodium salt, details common experimental protocols for their determination, and illustrates key biological pathways involving sapienic acid.

Physicochemical Properties

Quantitative data on the physicochemical properties of **sapienic acid sodium** salt are sparse in publicly available literature. The following tables summarize the available data for the parent acid and its sodium salt. For context, a comparative table for sodium palmitate, a well-characterized saturated C16 fatty acid salt, is also provided.



Table 1: Physicochemical Properties of Sapienic Acid and Sapienic Acid Sodium Salt

Property	Sapienic Acid	Sapienic Acid Sodium Salt
IUPAC Name	(6Z)-Hexadec-6-enoic acid	Sodium (6Z)-hexadec-6- enoate
Synonyms	cis-6-Hexadecenoic acid, 16:1n-10[1]	Sodium sapienate
CAS Number	17004-51-2[1][4][5]	217477-25-3[6][7][8]
Molecular Formula	C16H30O2[1][5]	C16H29NaO2[6][7]
Molar Mass	254.41 g/mol [1][5]	276.39 g/mol [6][7]
Appearance	-	Oil (Off-white to light yellow)[8]
Melting Point	Data not available	Data not available
Boiling Point	Data not available	Data not available
рКа	Data not available	Data not available
Solubility	Soluble in Chloroform, Ethanol, Ether, Methanol[4]	Soluble in DMSO, Ethanol, Methanol[9][10][11]. Soluble to ≥2.5 mg/mL in a solution of EtOH, PEG300, Tween-80, and Saline[8].
logP (Calculated)	5.33[12]	Data not available
Critical Micelle Concentration (CMC)	Not applicable	Data not available

Table 2: Comparative Physicochemical Properties of Sodium Palmitate



Property	Sodium Palmitate (C16H31NaO2)
Molar Mass	278.41 g/mol [13]
Melting Point	270 °C[13]
Solubility	Soluble in water, ethanol. Insoluble in ether.
Critical Micelle Concentration (CMC)	Varies with conditions (e.g., temperature, ionic strength). Approx. 8-9 mM in water.

Experimental Protocols

The determination of the physicochemical properties of fatty acid salts involves standardized analytical methods. Below are detailed protocols applicable for characterizing **sapienic acid sodium** salt.

Determination of Melting Point (Capillary Tube Method)

The capillary tube method is a standard technique for determining the melting point of solid crystalline substances.

- Sample Preparation: A small amount of dry, powdered sapienic acid sodium salt is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe. The apparatus is heated at a controlled rate.
- Observation: The temperature at which the substance first begins to melt (onset) and the temperature at which it becomes completely liquid (clear point) are recorded. The melting point is reported as this range.
- Refinement: For high accuracy, the heating rate is slowed to 1-2 °C per minute as the expected melting point is approached.

Determination of Solubility

This protocol determines the solubility of **sapienic acid sodium** salt in various solvents.



- Solvent Selection: A range of solvents (e.g., water, ethanol, DMSO, acetone) are selected.
- Sample Addition: A known, small amount of sapienic acid sodium salt (e.g., 1 mg) is added to a fixed volume of the solvent (e.g., 1 mL) in a vial at a controlled temperature (e.g., 25 °C).
- Equilibration: The mixture is agitated (e.g., using a vortex mixer or shaker) for a set period to ensure equilibrium is reached.
- Observation: The solution is visually inspected for undissolved solute. If the sample dissolves completely, further aliquots are added until saturation is reached.
- Quantification: The concentration of the saturated solution is determined analytically (e.g., by HPLC or gravimetric analysis after solvent evaporation) to report solubility in terms of mg/mL or mol/L.

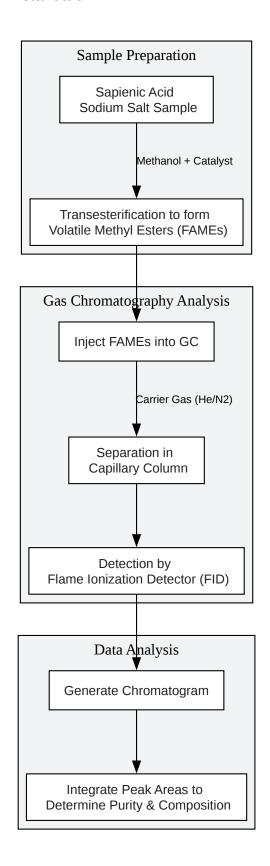
Analysis of Fatty Acid Composition by Gas Chromatography (GC)

Gas chromatography is used to determine the purity of the fatty acid and identify any contaminants.

- Derivatization: The sodium salt is converted to a more volatile ester form, typically Fatty Acid Methyl Esters (FAMEs). This is achieved by transesterification, for example, by heating the sample in methanol with a catalyst like potassium hydroxide or boron trifluoride[14][15].
- Injection: A small volume of the FAMEs solution is injected into the GC, which is equipped with a suitable capillary column (e.g., a polar column like biscyanopropyl polysiloxane).
- Separation: The FAMEs are separated based on their boiling points and interactions with the column's stationary phase. The oven temperature is programmed to ramp up to ensure efficient separation[16].
- Detection: A Flame Ionization Detector (FID) is commonly used to detect the FAMEs as they elute from the column.
- Quantification: The peak area of sapienic acid methyl ester is compared to the total area of all fatty acid peaks to determine its relative purity. Identification is confirmed by comparing



retention times with a known standard.



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Workflow for Purity Analysis by Gas Chromatography.

Biological Activity and Signaling Pathways

Sapienic acid is not merely a structural lipid; it is an active biomolecule involved in biosynthesis, antimicrobial defense, and cellular signaling.

Biosynthesis of Sapienic Acid and Sebaleic Acid

Sapienic acid is uniquely synthesized in human sebaceous glands from palmitic acid, a common saturated fatty acid. This reaction is catalyzed by the enzyme $\Delta 6$ -desaturase (FADS2), which typically acts on polyunsaturated fatty acids[1][2][3]. Sapienic acid can be further metabolized into sebaleic acid, another fatty acid unique to sebum[2].

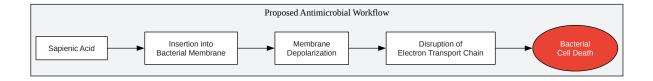


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Biosynthesis pathway of Sapienic and Sebaleic acids.

Antimicrobial Mechanism of Action

One of the most studied functions of sapienic acid is its potent antimicrobial activity, particularly against Gram-positive bacteria[7][17]. It is a key component of the skin's innate immune system[3]. The proposed mechanism involves the disruption of the bacterial cell membrane.



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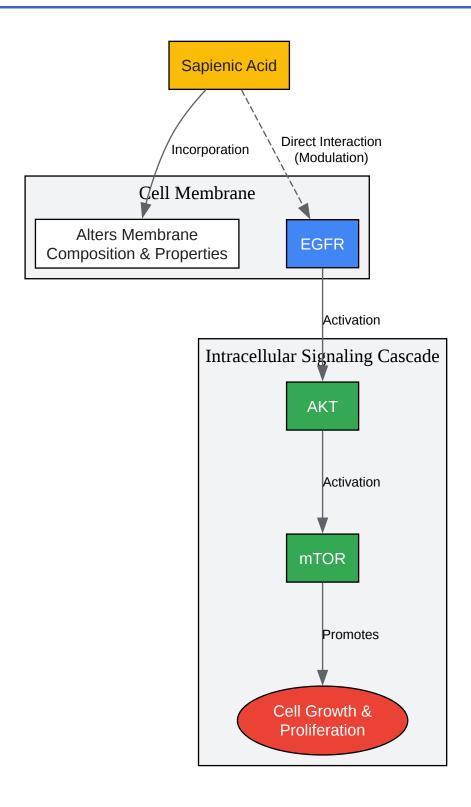
Proposed antimicrobial mechanism of Sapienic Acid.



Role in Cancer Cell Signaling

Recent studies have shown that sapienic acid can influence signaling pathways in cancer cells. In breast cancer cell lines, supplementation with sapienic acid has been shown to affect the expression and phosphorylation of key proteins in the EGFR, AKT, and mTOR signaling cascade[16][18][19]. This suggests that sapienic acid metabolism can impact membrane composition and properties, thereby modulating oncogenic signaling[18][19].





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Influence of Sapienic Acid on the EGFR-AKT-mTOR pathway.

Conclusion



Sapienic acid sodium salt is a biologically significant molecule with critical roles in skin health and cellular signaling. While comprehensive data on its physicochemical properties remain to be fully elucidated, its known characteristics, particularly its solubility and antimicrobial activity, make it a compound of high interest for therapeutic and cosmetic applications. The experimental protocols and pathway diagrams provided in this guide offer a foundational framework for researchers and professionals engaged in the study and application of this unique human fatty acid salt. Further research is warranted to fully characterize its physical properties, which will undoubtedly accelerate its development into novel products.

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